

Standard Operating Procedure: Personal Protective Equipment for Handling Influenza Virus-IN-6

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Compound of Interest		
Compound Name:	Influenza virus-IN-6	
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This document provides essential safety and logistical procedures for all laboratory personnel handling the novel research strain, **Influenza virus-IN-6**. Adherence to these guidelines is mandatory to ensure personnel safety and environmental containment.

Risk Assessment and Biosafety Level

Influenza virus-IN-6 is a novel influenza A virus of undetermined pathogenicity and transmissibility.[1] A thorough risk assessment is the first step before any laboratory work begins.[2][3][4] Based on its novel characteristics, all work involving the propagation or concentration of Influenza virus-IN-6 must be conducted at Biosafety Level 3 (BSL-3).[4][5][6] [7] Diagnostic work on non-concentrated or inactivated samples may be performed at BSL-2 with BSL-3 practices.[5][8]

The decision to work at a specific biosafety level must be preceded by a formal risk assessment, considering the procedures to be performed, personnel expertise, and laboratory equipment.[2][3][9] The Influenza Risk Assessment Tool (IRAT) provides a framework for evaluating the potential risk of emerging influenza viruses.[3][9][10]

Personal Protective Equipment (PPE) Requirements

All personnel must be trained on the proper donning, doffing, and use of PPE to minimize exposure to infectious materials.[11][12][13] The required PPE for all work with infectious **Influenza virus-IN-6** in a BSL-3 facility is outlined below.



The following table summarizes the mandatory PPE for handling viable Influenza virus-IN-6.

PPE Component	Specification	Purpose
Respiratory Protection	NIOSH-approved, fit-tested N95 respirator or Powered Air- Purifying Respirator (PAPR).[8] [14]	Protects against inhalation of infectious aerosols generated during procedures.[11][15]
Body Protection	Solid-front, wrap-around gown made of fluid-resistant material. Must be dedicated to BSL-3 use.	Protects skin and clothing from splashes and sprays of infectious materials.[8]
Hand Protection	Two pairs of nitrile gloves. The outer pair should be removed upon leaving the biological safety cabinet.	Provides a primary barrier against contact with infectious agents. Double-gloving allows for a safe change of the outer layer if contaminated.[8]
Eye/Face Protection	ANSI-rated safety glasses with side shields or a full-face shield.[8]	Protects mucous membranes of the eyes from splashes and droplets.[11]
Foot Protection	Dedicated, slip-resistant, closed-toe shoes and disposable shoe covers.	Prevents contamination of personal footwear and subsequent spread outside the laboratory.[8]

Operational Plans and Protocols

All procedures must be performed in a manner that minimizes the creation of aerosols.[2][6] This includes avoiding activities like vigorous mixing, sonicating, or expelling liquids forcefully from pipettes.

Workflow for BSL-3 Operations

The following diagram outlines the procedural flow for safely conducting experiments with **Influenza virus-IN-6** within a BSL-3 laboratory.



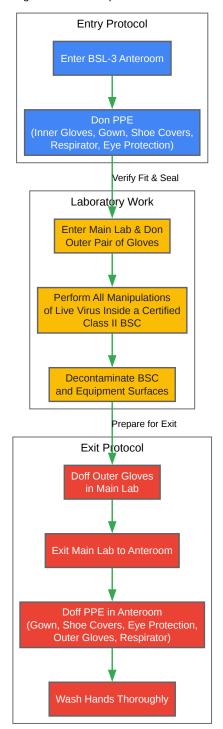


Figure 1. BSL-3 Experimental Workflow

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Caption: A flowchart detailing the required steps for entry, work, and exit from a BSL-3 facility when handling **Influenza virus-IN-6**.

Decontamination Protocol

Effective decontamination is critical to prevent the spread of **Influenza virus-IN-6**. Enveloped viruses like influenza are susceptible to a variety of disinfectants.[14][16]

- Surface Decontamination: All work surfaces and equipment must be decontaminated at the end of each work session and immediately following any spill.[2][6] Use a disinfectant from the approved list (see Table 2).
- Contact Time: Ensure the disinfectant remains on the surface for the manufacturer-specified contact time to ensure inactivation of the virus.[16]
- Reusable PPE: Reusable items like safety glasses or PAPR components must be thoroughly decontaminated according to the manufacturer's instructions before reuse.[2]

Disinfectant	Active Ingredient	Concentration	Minimum Contact Time
Bleach Solution	Sodium Hypochlorite	1:100 dilution (approx. 500-600 ppm)	10 minutes
Ethanol	Ethyl Alcohol	70%	5 minutes
Quaternary Ammonia	Varies by product	Per manufacturer's instructions	Per manufacturer's instructions
Hydrogen Peroxide	Accelerated Hydrogen Peroxide	Per manufacturer's instructions	Per manufacturer's instructions

Table 2: Recommended Disinfectants for Influenza Virus Inactivation.[8][16]

Disposal Plan

All materials contaminated with or potentially exposed to **Influenza virus-IN-6** are considered biohazardous waste and must be disposed of accordingly.[2][17]





Waste Segregation and Decontamination

- Primary Containment: All solid waste, including used PPE, plasticware, and cultures, must be placed in a biohazard bag with a universal biohazard symbol inside the Biological Safety Cabinet (BSC).[17][18]
- Sharps: Needles, syringes, and other sharps must be immediately placed into a punctureresistant, leak-proof sharps container.[17][18]
- Decontamination: All waste must be decontaminated before leaving the BSL-3 facility, preferably by autoclaving.[2][6] The exterior of the waste container (e.g., autoclave bag, sharps container) must be decontaminated before being moved from the BSC to the autoclave.
- Final Disposal: After autoclaving, the waste is considered non-infectious and can be disposed of through the institutional biological waste stream, in compliance with all local, state, and federal regulations.[2][19][20]

Waste Disposal Pathway

The logical flow for contaminated waste from its point of generation to final disposal is illustrated below.



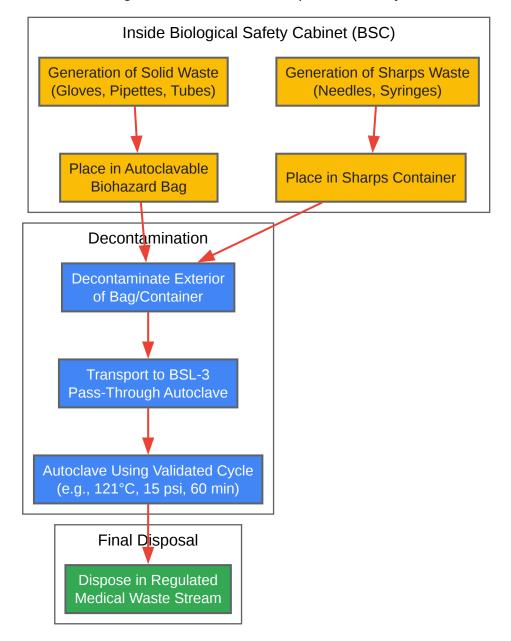


Figure 2. BSL-3 Waste Disposal Pathway

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Caption: A diagram showing the mandatory path for all waste contaminated with **Influenza virus-IN-6**, from generation to final disposal.



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